

# Pefachrome FXa variant comparison 5277 5279 5288

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Pefachrome(R) fxa\*

CAS No.: 80895-10-9

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## Pefachrome FXa Variants: Overview and Data

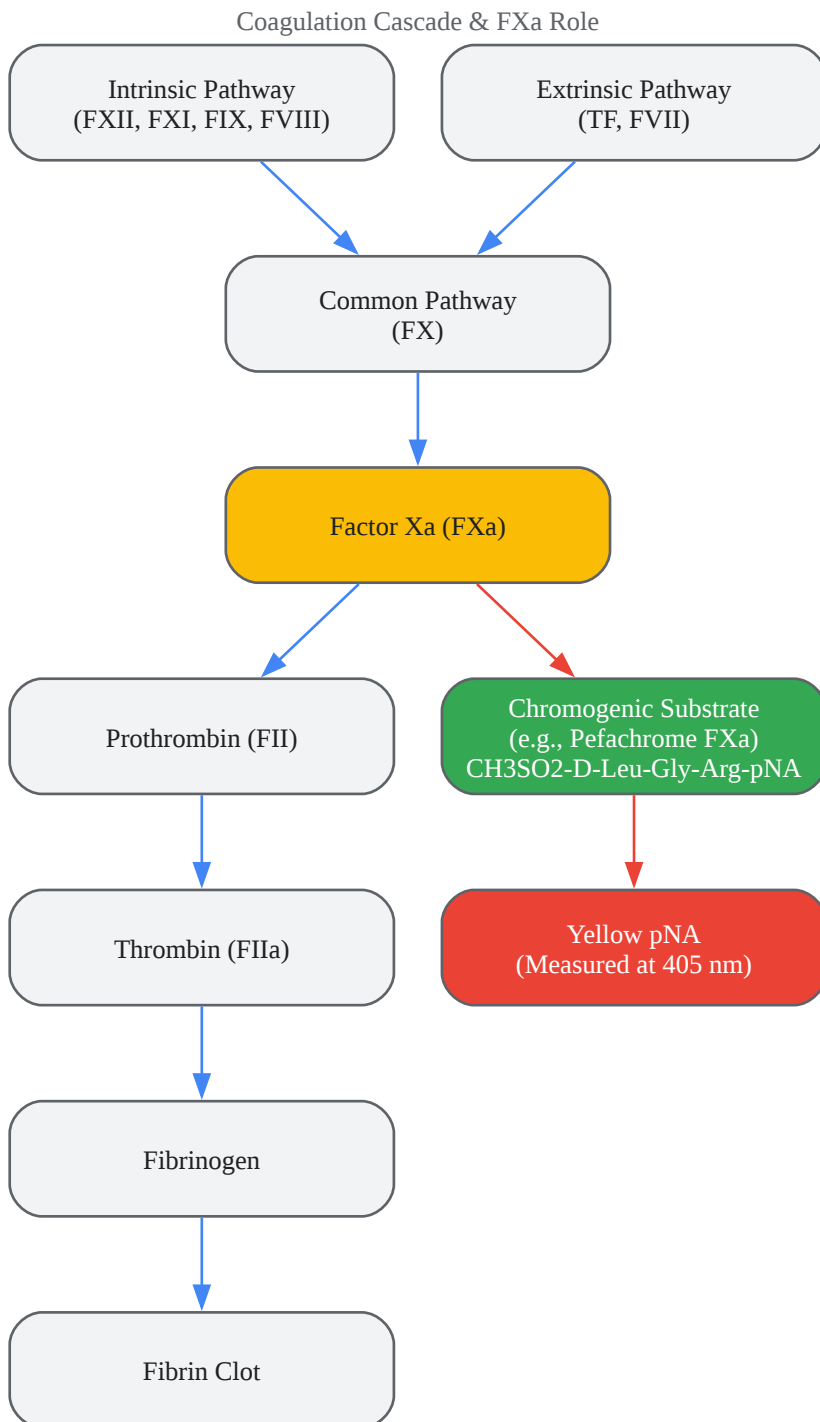
The table below summarizes the key identifiers and primary applications for Pefachrome FXa variants 5277, 5279, and 5288.

| Product Name            | Article Number            | Primary Application & Specificity   | Key Experimental Data (Km, Vmax, kcat)              |
|-------------------------|---------------------------|---|---|
| Pefachrome FXa 5277     | PF085-01 / 085-01 [1] [2] | Chromogenic substrate for Factor Xa (FXa) [1].  | Available for human and bovine thrombin [1].        |
| Pefachrome FXa 5279     | PF085-03 [2]              | Chromogenic substrate for Factor Xa (FXa) [2].  | See equivalent product data [3].                    |
| Pefachrome FXa/LAL 5288 | PF085-06 [2]              | Dual application: Chromogenic substrate for Factor Xa (FXa) and Limulus Amebocyte Lysate (LAL) for bacterial endotoxin testing [2]. | Information was not provided in the search results. |

The search results provide detailed kinetic parameters for **Pefachrome FXa 5277**, which is characterized for use with human and bovine thrombin [1]. For **Pefachrome FXa 5279**, an equivalent product (pNAPEP-8503) from another manufacturer offers details on its peptide sequence and purity [3]. The **Pefachrome FXa 5288** is distinguished by its dual application, extending beyond FXa testing to the detection of bacterial endotoxins [2].

## Coagulation Pathway and Experimental Workflow

To better understand the role of these substrates, the following diagram illustrates the coagulation cascade pathway and the points where FXa, the target enzyme, acts.



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The diagram shows how FXa is activated through the intrinsic and extrinsic pathways and plays a central role in the common pathway by converting prothrombin to thrombin. In the assay, the synthetic chromogenic substrate is cleaved by FXa to release a yellow-colored para-nitroaniline (pNA), which can be measured spectrophotometrically [1] [3].

## Key Comparison Insights

- **Specificity and Applications:** While all three are FXa substrates, **Pefachrome FXa 5288** is uniquely suited for dual-purpose assays, including bacterial endotoxin detection via LAL tests [2].
- **Data Availability:** Kinetic data is publicly listed for variant **5277** [1]. For variant **5279**, detailed chemical and purity data can be inferred from its equivalent product, pNAPEP-8503 [3]. No specific kinetic data was found for variant **5288** in the search results.
- **Equivalence Information:** Manufacturers like Cryopep produce equivalent substrates, which can serve as alternatives or provide additional data points for comparison [3].

## Suggestions for Further Research

To make a well-informed product selection, I suggest you:

- **Contact Manufacturers Directly:** They can provide the most current and comprehensive data sheets, including detailed kinetic parameters for FXa specifically, batch-to-batch consistency data, and specific application protocols.
- **Consult Scientific Literature:** Search for peer-reviewed publications that have independently validated the use of these specific substrates in experimental settings similar to your own.

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## References

1. Pefachrome® FXa 5277 [pentapharm.com]
2. Pentapharm Chromogenic Substrates - Avant Medical [avant-medical.com]
3. Cryopep - pNAPEP-8503 - Cryopep [cryopep.com]

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**Address:** Ontario, CA 91761, United States

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